

Commercial suppliers of Benzyl (4-oxocyclohexyl)carbamate

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Compound of Interest

Compound Name: Benzyl (4-oxocyclohexyl)carbamate

Cat. No.: B102631

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An In-Depth Technical Guide to Commercial Suppliers of Benzyl (4-oxocyclohexyl)carbamate

For researchers, scientists, and professionals in drug development, the timely procurement of high-quality chemical intermediates is paramount. **Benzyl (4-oxocyclohexyl)carbamate** (CAS No. 16801-63-1) is a key building block in the synthesis of various active pharmaceutical ingredients. This guide provides a comprehensive overview of its commercial suppliers, available purities, and quantities, alongside relevant technical information to support your research and development endeavors.

Commercial Availability

A variety of chemical suppliers offer **Benzyl (4-oxocyclohexyl)carbamate**, catering to different research and development needs, from small-scale laboratory work to larger, pre-clinical studies. The following table summarizes the offerings from several key suppliers. Please note that pricing is often subject to change and may require a direct quote from the supplier.

Supplier	Product Name/Code	CAS Number	Purity	Available Quantities	Price (USD)
Fisher Scientific	ChemScene Benzyl (4-oxocyclohexyl)carbamate CS-W003311	16801-63-1	98%	25 g	~\$64.26/Each
BLD Pharm	Benzyl (4-oxocyclohexyl)carbamate	16801-63-1	≥97%	1g, 5g, 25g	Request Quote
Chem-Impex International	4-N-Z-Amino-cyclohexanone	16801-63-1	≥98% (HPLC)	Not Specified	Request Quote
AiFChem	Benzyl (4-oxocyclohexyl)carbamate ACOLXC146	16801-63-1	97%	25 g, 100 g	Request Quote
eMolecules (via Fisher Scientific)	Pharmablock / benzyl N-(4-oxocyclohexyl)carbamate / PBT5379	16801-63-1	Not Specified	25 mg	Request Quote

Experimental Protocols

While a specific, detailed synthesis protocol for **Benzyl (4-oxocyclohexyl)carbamate** is not readily available in the public domain, a plausible synthetic route can be inferred from related preparations. The synthesis would likely involve two key steps: the protection of 4-aminocyclohexanol with a benzyloxycarbonyl (Cbz or Z) group, followed by the oxidation of the alcohol to a ketone.

Plausible Synthesis Route

- Protection of 4-Aminocyclohexanol: 4-aminocyclohexanol hydrochloride would be reacted with benzyl chloroformate in the presence of a base (e.g., sodium carbonate or triethylamine) in a suitable solvent system (e.g., dichloromethane/water or dioxane/water) to yield Benzyl (4-hydroxycyclohexyl)carbamate.
- Oxidation to Ketone: The resulting alcohol would then be oxidized to the corresponding ketone. A common method for this transformation is Swern oxidation or the use of other oxidizing agents like pyridinium chlorochromate (PCC) or a hypochlorite solution. A patent for a related compound (4-N-Boc-amino cyclohexanone) describes using a sodium hypochlorite or sodium chlorite solution for this oxidation step[1].

General Purification Protocol by Column Chromatography

High purity of **Benzyl (4-oxocyclohexyl)carbamate** is crucial for subsequent reactions. A general protocol for purification using silica gel column chromatography is provided below, adapted from a method for a similar compound.[2]

1. Preparation of the Column:

- A slurry of silica gel in a non-polar solvent (e.g., hexanes) is prepared.
- The slurry is poured into a chromatography column and packed evenly.
- The column is equilibrated by washing with the initial mobile phase.

2. Sample Loading:

- The crude **Benzyl (4-oxocyclohexyl)carbamate** is dissolved in a minimum amount of a suitable solvent (e.g., dichloromethane).
- The dissolved sample is carefully loaded onto the top of the silica bed.

3. Elution and Fraction Collection:

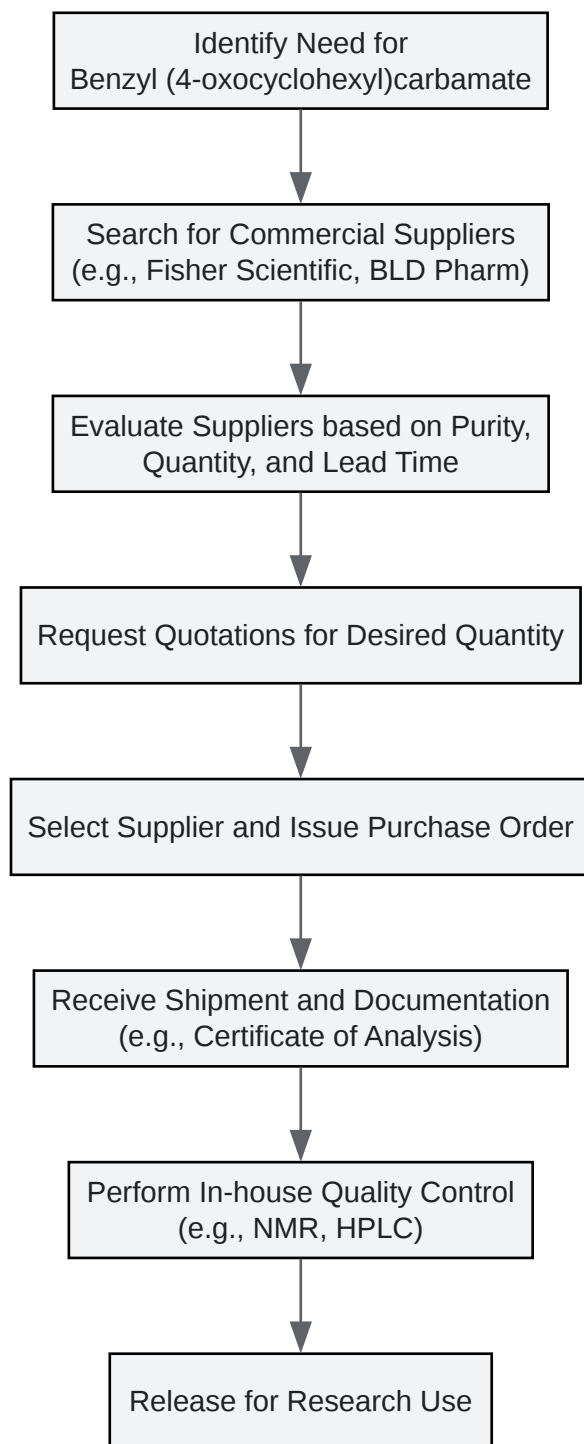
- The elution is started with a low-polarity mobile phase (e.g., a mixture of hexanes and ethyl acetate).
- The polarity of the mobile phase is gradually increased to elute the compound of interest.
- Fractions of the eluent are collected separately.

4. Analysis and Product Isolation:

- The collected fractions are monitored by Thin Layer Chromatography (TLC) to identify those containing the pure product.
- The pure fractions are combined, and the solvent is removed under reduced pressure (e.g., using a rotary evaporator) to yield the purified **Benzyl (4-oxocyclohexyl)carbamate**.

Procurement Workflow

The process of acquiring **Benzyl (4-oxocyclohexyl)carbamate** for research purposes follows a logical progression from initial identification of needs to final quality control. The diagram below illustrates a typical workflow.



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Caption: A typical workflow for the procurement of **Benzyl (4-oxocyclohexyl)carbamate**.

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References

- 1. CN103694142A - Preparation method of 4-N-Boc-amino cyclohexanone - Google Patents [patents.google.com]
- 2. Benzyl (trans-4-aminocyclohexyl)carbamate | Sigma-Aldrich [sigmaaldrich.com]
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